

Technical Support Center: Optimizing Aluminum Chlorohydrate (ACH) Dosage for Coagulation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Aluminum chlorhydroxide

Cat. No.: B1261028

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing Aluminum Chlorohydrate (ACH) dosage for effective coagulation in their experiments.

Frequently Asked Questions (FAQs)

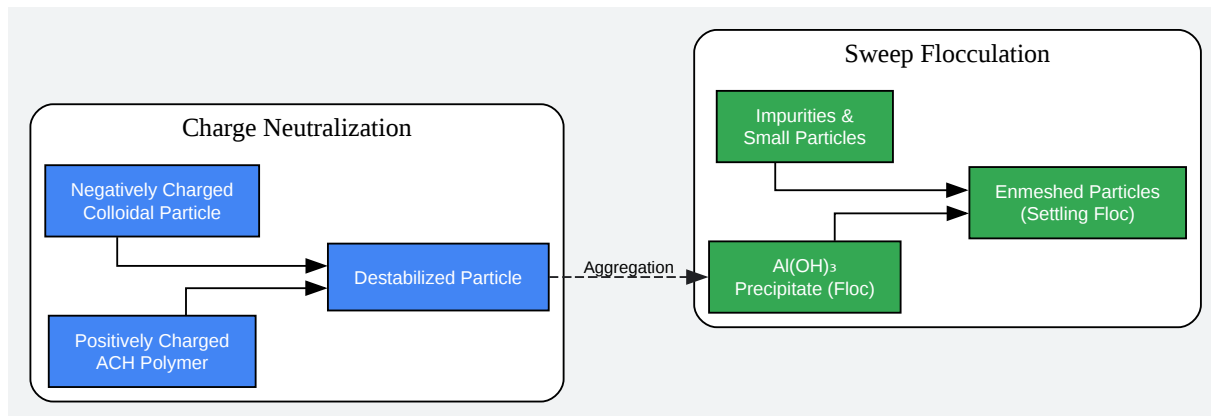
Q1: What is Aluminum Chlorohydrate (ACH) and what is its mechanism of action in coagulation?

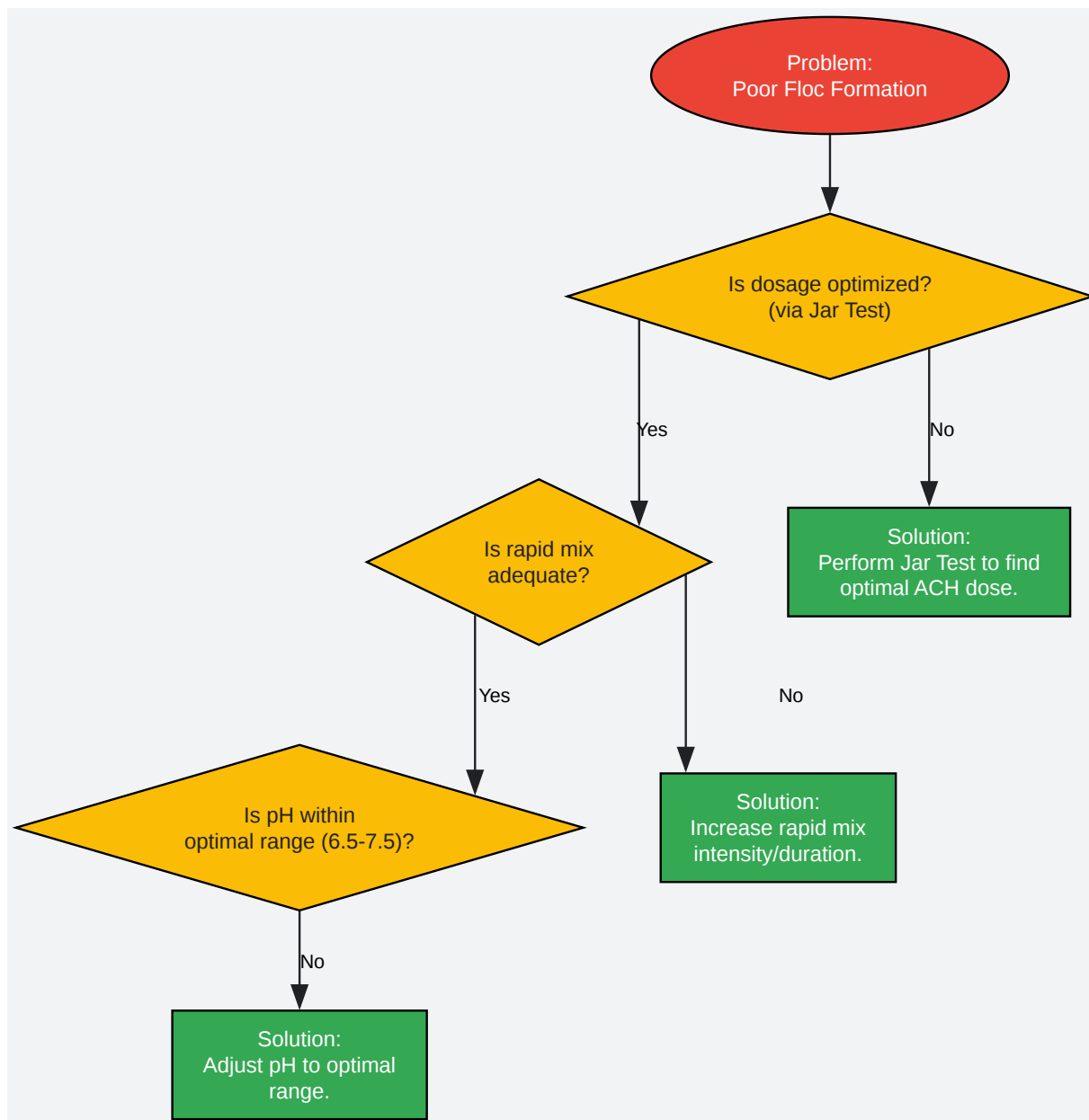
Aluminum Chlorohydrate is a high-basicity polyaluminum chloride (PAC) solution, characterized by the general formula $Al_nCl_{(3n-m)}(OH)_m$.^[1] It is a pre-hydrolyzed coagulant, meaning it contains polymeric aluminum species.^[2] Its high degree of neutralization minimizes the impact on water pH compared to other aluminum salts like alum.^[1]

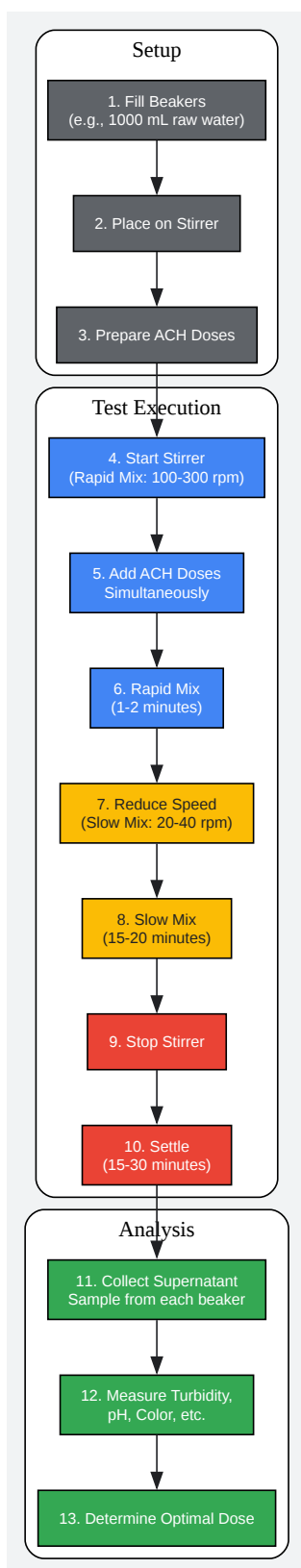
The primary coagulation mechanisms for ACH are:

- **Charge Neutralization:** ACH possesses a high positive charge that effectively neutralizes the negative surface charges of colloids and suspended particles in the water.^[3] This destabilizes the particles, allowing them to aggregate.

- Sweep Flocculation: Upon addition to water, ACH forms amorphous aluminum hydroxide precipitates. These precipitates act as "nets" that entrap smaller particles, impurities, and organic matter as they settle, a process known as sweep flocculation.[3] The flocs formed by ACH are generally denser and settle more quickly than those formed by alum.[1][4]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Aluminium Chlorohydrate in Water Treatment - Dia-Chemical \[dia-chemical.com\]](#)
- [2. Impact of Raw Water Temperature and Alkalinity on Coagulation - Aquasan \[aquasan.ca\]](#)
- [3. nbinnco.com \[nbinnco.com\]](#)
- [4. Aluminum Chlorohydrate: The Most Efficient Coagulant for Water Treatment \[cnwwtp.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Optimizing Aluminum Chlorohydrate (ACH) Dosage for Coagulation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1261028/docs#technical-support-center-optimizing-aluminum-chlorohydrate-ach-dosage-for-coagulation\]](https://www.benchchem.com/product/b1261028/docs#technical-support-center-optimizing-aluminum-chlorohydrate-ach-dosage-for-coagulation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)